

Biotin-16-UTP: A Comprehensive Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Biotin-16-UTP

Cat. No.: B15588680

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety and handling guidelines for **Biotin-16-UTP** (Biotin-16-uridine-5'-triphosphate). The information presented is collated from safety data sheets (SDS) and product information from various suppliers to ensure a comprehensive understanding for laboratory personnel. While **Biotin-16-UTP** is not classified as a hazardous substance or mixture, adherence to standard laboratory safety practices is essential to ensure a safe working environment.^{[1][2]}

Hazard Identification and Classification

Biotin-16-UTP is not considered a hazardous substance according to GHS classification.^{[1][2]} Consequently, it does not have associated hazard pictograms, signal words, or hazard statements.^[2] No components of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC, OSHA, or NTP.^[2] Furthermore, it is not subject to the reporting requirements of SARA 311/312 and is not listed under the Massachusetts, Pennsylvania, or New Jersey Right To Know Acts.^[1] This product also does not contain any chemicals known to the State of California to cause cancer, birth defects, or any other reproductive harm.^[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Biotin-16-UTP** is provided in the table below. These properties are essential for proper handling, storage, and in case of accidental release.

Property	Data
Molecular Formula	C ₃₂ H ₄₈ N ₇ Na ₄ O ₁₉ P ₃ S[1] or C ₃₂ H ₅₂ N ₇ O ₁₉ P ₃ S (free acid)[3]
Molecular Weight	1051.70 g/mol (tetrasodium salt)[1] or 963.78 g/mol (free acid)[3]
Appearance	Colorless to slightly yellow solution[3] or white solid[4]
Form	Filtered solution (10 mM in Tris-HCl)[3] or solid[4]
pH	7.5 ±0.5[3]
Solubility	Soluble in water[4]
Storage Temperature	-20°C[1][3]
Stability	Stable under recommended storage conditions[1]
Flash Point	Does not flash

Safe Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **Biotin-16-UTP** and to ensure the safety of laboratory personnel.

3.1 Handling:

- Avoid contact with eyes, skin, and clothing.[1]
- Avoid inhalation of dust or aerosols.[1]

- Use in a well-ventilated area, preferably with an appropriate exhaust ventilation system.[1]
- Wear appropriate personal protective equipment (PPE), including safety goggles with side-shields, protective gloves, and impervious clothing.[1]
- A suitable respirator should be used if ventilation is inadequate.[1]
- Centrifuge the vial briefly before opening to ensure the contents are at the bottom.[3]

3.2 Storage:

- Store at -20°C in a tightly sealed container.[1][3][5]
- Keep in a cool, well-ventilated area.[1]
- Protect from light and direct sunlight.[1][2]
- Keep away from sources of ignition.[1]
- Short-term exposure to ambient temperature (up to one week cumulative) is possible.[3]
- The product is typically shipped on dry ice or gel packs.[3][6]

Experimental Protocols and Exposure Controls

While specific experimental protocols for safety testing of **Biotin-16-UTP** are not publicly detailed in the provided search results, standard laboratory exposure control measures are well-documented.

4.1 Exposure Controls:

- Engineering Controls: Ensure adequate ventilation in the laboratory. An accessible safety shower and eye wash station should be available.[1]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety goggles with side-shields.[1]
 - Hand Protection: Wear protective gloves.[1]

- Skin and Body Protection: Wear impervious clothing to prevent skin contact.^[1]
- Respiratory Protection: If ventilation is insufficient, use a suitable respirator.^[1]

First Aid and Accidental Release Measures

In the event of exposure or accidental release, the following procedures should be followed.

5.1 First Aid Measures:

- Eye Contact: Immediately flush eyes with large amounts of water, separating eyelids with fingers. Remove contact lenses if present. Seek prompt medical attention.^[1]
- Skin Contact: Rinse skin thoroughly with plenty of water. Remove contaminated clothing and shoes. Call a physician if irritation persists.^[1]
- Inhalation: Move the person to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.^[1]
- Ingestion: Wash out the mouth with water. Do NOT induce vomiting. Call a physician.^[1]

5.2 Accidental Release Measures:

- Personal Precautions: Use full personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation and evacuate personnel to safe areas.^[1]
- Environmental Precautions: Prevent further leakage or spillage. Keep the product away from drains and water courses.^[1]
- Methods for Cleaning Up: Absorb the solution with a liquid-binding material such as diatomite or universal binders. Decontaminate surfaces and equipment by scrubbing with alcohol. Dispose of contaminated material according to regulations.^[1]

Stability and Reactivity

- Reactivity: No data available.^[1]
- Chemical Stability: The product is stable under recommended storage conditions.^[1]

- Possibility of Hazardous Reactions: No data available.[1]
- Conditions to Avoid: Exposure to light.[2]
- Incompatible Materials: Strong acids/alkalis and strong oxidizing/reducing agents.[1]
- Hazardous Decomposition Products: Under fire conditions, may decompose and emit toxic fumes.[1]

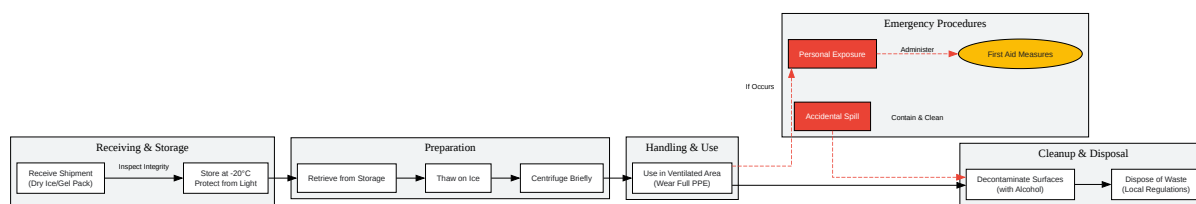
Toxicological and Ecological Information

Detailed toxicological and ecotoxicological studies for **Biotin-16-UTP** are not extensively reported in the available literature. The existing data indicates a low hazard profile.

- Acute Toxicity: Not classified due to lack of data.[2]
- Skin Corrosion/Irritation: Not classified due to lack of data.[2]
- Serious Eye Damage/Eye Irritation: Not classified due to lack of data.[2]
- Respiratory or Skin Sensitization: Not classified due to lack of data.[2]
- Germ Cell Mutagenicity: Not classified due to lack of data.[2]
- Carcinogenicity: Not classified due to lack of data.[2]
- Reproductive Toxicity: Classified based on available data, though specifics are not provided in the search results.[1]
- Ecotoxicity: No data is available, but it is not expected to adsorb on soil.[2]

Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **Biotin-16-UTP** from receipt to disposal.



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Caption: Safe handling workflow for **Biotin-16-UTP**.

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